

Inarigivir Soproxil in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Inarigivir Soproxil*

Cat. No.: *B1671814*

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For researchers, scientists, and drug development professionals utilizing **Inarigivir Soproxil**, ensuring its proper dissolution and stability in Dimethyl Sulfoxide (DMSO) is critical for experimental success. This technical support center provides a comprehensive guide to the solubility and stability of **Inarigivir Soproxil** in DMSO, complete with troubleshooting advice and frequently asked questions.

Solubility Data

Inarigivir Soproxil exhibits high solubility in DMSO. However, the quality of the solvent is crucial for achieving optimal results.

Parameter	Value	Notes
Solubility in DMSO	100 mg/mL (142.12 mM)	Use of fresh, anhydrous DMSO is highly recommended as moisture can reduce solubility.[1]
Appearance in Solution	Clear solution	If precipitation or phase separation occurs, gentle heating and/or sonication can aid in dissolution.[2]

Stability and Storage of DMSO Stock Solutions

Proper storage of **Inarigivir Soproxil** stock solutions is essential to maintain its integrity and activity.

Storage Temperature	Duration	Recommendations
-80°C	Up to 1 year	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	Up to 1 month	Suitable for short-term storage. Protect from light. [1] [2]

Note: For extended storage, it is advisable to store the compound under a nitrogen atmosphere to prevent degradation.[\[2\]](#)

Experimental Protocols

Preparing a 100 mM Stock Solution of **Inarigivir Soproxil** in DMSO

This protocol outlines the steps for preparing a concentrated stock solution.

- **Weighing the Compound:** Accurately weigh the desired amount of **Inarigivir Soproxil** powder in a sterile microcentrifuge tube.
- **Adding DMSO:** Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mM. For example, to prepare 1 mL of a 100 mM solution, add the appropriate volume of DMSO to 70.36 mg of **Inarigivir Soproxil** (Molecular Weight: 703.62 g/mol).
- **Dissolution:** Vortex the solution until the compound is completely dissolved. If necessary, use an ultrasonic bath for a short period to aid dissolution.[\[2\]](#)
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage or -20°C for short-term use.[\[1\]](#)[\[2\]](#)

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **Inarigivir Soproxil** in DMSO.

Q1: My **Inarigivir Soproxil** is not fully dissolving in DMSO, what should I do?

A1:

- **Check DMSO Quality:** Ensure you are using fresh, anhydrous DMSO. Moisture absorbed by DMSO can significantly decrease the solubility of the compound.[\[1\]](#)
- **Sonication:** Use an ultrasonic bath to aid dissolution.[\[2\]](#) Be careful not to overheat the sample.
- **Gentle Warming:** Gently warm the solution (e.g., in a 37°C water bath) for a short period. Avoid excessive heat, which could degrade the compound.
- **Concentration:** If the concentration is very high, try preparing a more dilute stock solution.

Q2: I see precipitation in my stock solution after storing it at -20°C. Is it still usable?

A2: Precipitation can occur, especially with repeated freeze-thaw cycles. Before use, bring the aliquot to room temperature and vortex thoroughly to ensure the compound is fully redissolved. If the precipitate does not go back into solution after warming and vortexing, it is recommended to prepare a fresh stock solution. To avoid this, it is best to store in single-use aliquots.

Q3: How many times can I freeze-thaw my DMSO stock solution?

A3: It is strongly recommended to avoid repeated freeze-thaw cycles.[\[1\]](#) Aliquoting the stock solution into single-use volumes is the best practice to maintain the compound's integrity.

Q4: What is the stability of **Inarigivir Soproxil** in its powdered form?

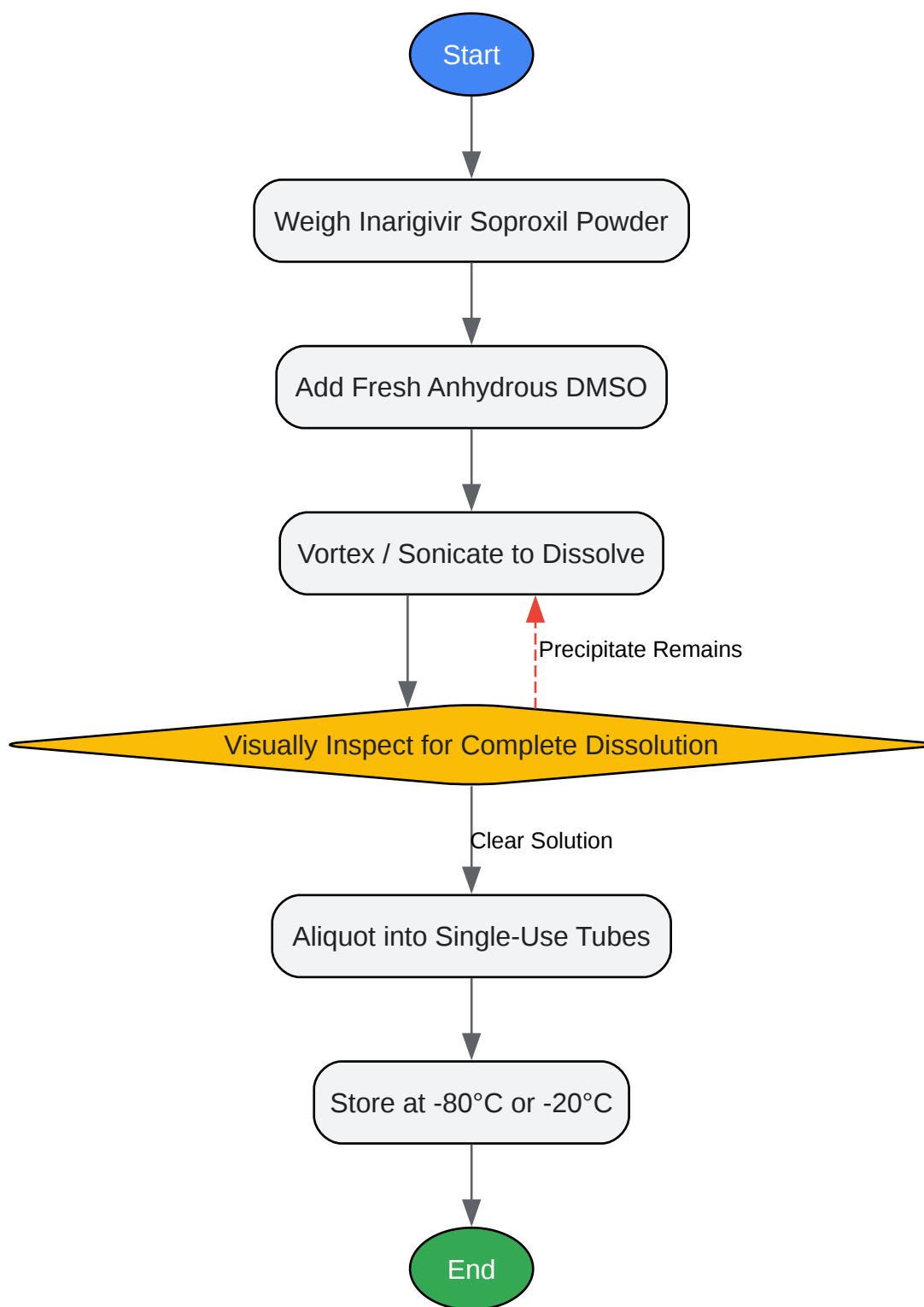
A4: As a powder, **Inarigivir Soproxil** is stable for up to 3 years when stored at -20°C.[\[1\]](#)

Q5: Can I prepare my working solutions by diluting the DMSO stock in aqueous buffers?

A5: Yes, you can dilute the DMSO stock solution in aqueous buffers or cell culture media. However, be mindful of the final DMSO concentration in your experiment, as high concentrations can be toxic to cells. It is generally recommended to keep the final DMSO concentration below 0.5%. When diluting, add the DMSO stock to the aqueous solution slowly while vortexing to prevent precipitation.

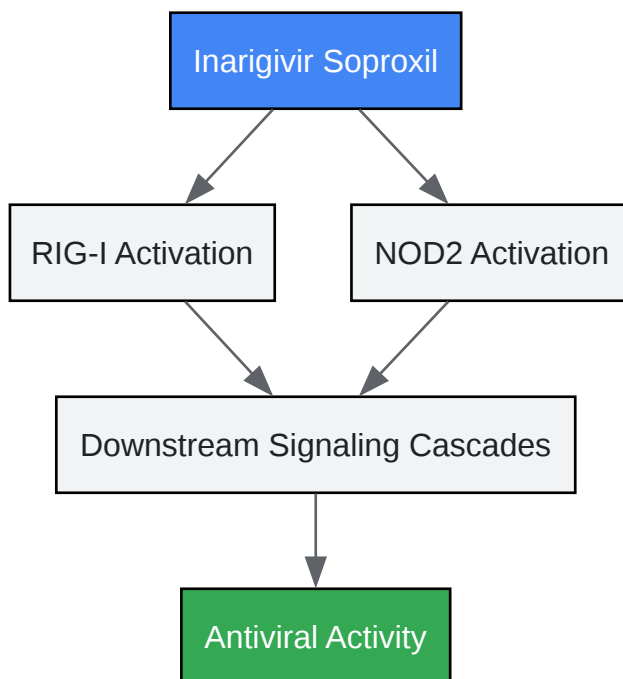
Visualizing Experimental Workflows

Diagram 1: Workflow for Preparing **Inarigivir Soproxil** Stock Solution



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Caption: Workflow for preparing a stock solution of **Inarigivir Soproxil** in DMSO.

Diagram 2: **Inarigivir Soproxil** Signaling Pathway Activation

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Caption: **Inarigivir Soproxil** activates RIG-I and NOD2 pathways.

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